

Technical Support Center: 2-Chloro-5,6-dimethylnicotinic acid

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Compound of Interest

Compound Name: 2-Chloro-5,6-dimethylnicotinic acid

Cat. No.: B029067

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This guide provides essential information for researchers, scientists, and drug development professionals on the safe handling and storage of **2-Chloro-5,6-dimethylnicotinic acid**.

Troubleshooting Guide

This section addresses specific issues that may arise during experiments involving **2-Chloro-5,6-dimethylnicotinic acid**.

Issue	Question	Answer
Exposure	What should I do if I accidentally come into contact with the substance?	<p>Skin Contact: Immediately wash the affected area with soap and plenty of water, removing any contaminated clothing.^[1]^[2] Eye Contact: Rinse your eyes immediately with plenty of water for at least 15 minutes, including under the eyelids.^[1]^[2] Inhalation: Move to a well-ventilated area with fresh air. If you experience breathing difficulties, seek medical attention.^[3] Ingestion: Do not induce vomiting. Drink plenty of water and seek immediate medical assistance.^[1]</p>
Spills	How should I handle a small spill of the solid compound?	<p>For small spills, you should wear appropriate personal protective equipment (PPE), including gloves, and sweep up the solid material. Place the swept-up material into a suitable container for disposal. Ensure the area is well-ventilated.</p>
Decomposition	What are the signs of decomposition and what should I do?	<p>While specific signs for this compound are not detailed, discoloration or a change in physical appearance could indicate decomposition. Thermal decomposition can release irritating gases and vapors.^[1] If you suspect decomposition, handle the</p>

material with caution in a well-ventilated area and dispose of it according to regulations.

Contamination	What should I do if my personal protective equipment (PPE) becomes contaminated?	Remove and wash contaminated clothing and gloves before re-use.[1]
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Frequently Asked Questions (FAQs)

What personal protective equipment (PPE) should I wear when handling **2-Chloro-5,6-dimethylnicotinic acid**?

It is recommended to wear appropriate protective gloves, clothing, and eye/face protection.[2]
[4] Work in a well-ventilated area or under a fume hood to avoid inhaling dust.[3][5]

What are the proper storage conditions for this chemical?

Store the container tightly closed in a dry, cool, and well-ventilated place.[1][5][6] It should be stored away from incompatible materials such as strong oxidizing agents and strong bases.[2]
Some suppliers recommend storage in an inert atmosphere at 2-8°C.[7]

What should I do in case of a fire involving this substance?

Use a water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam to extinguish the fire.[1][2][4] Firefighters should wear self-contained breathing apparatus and full protective gear.[2]

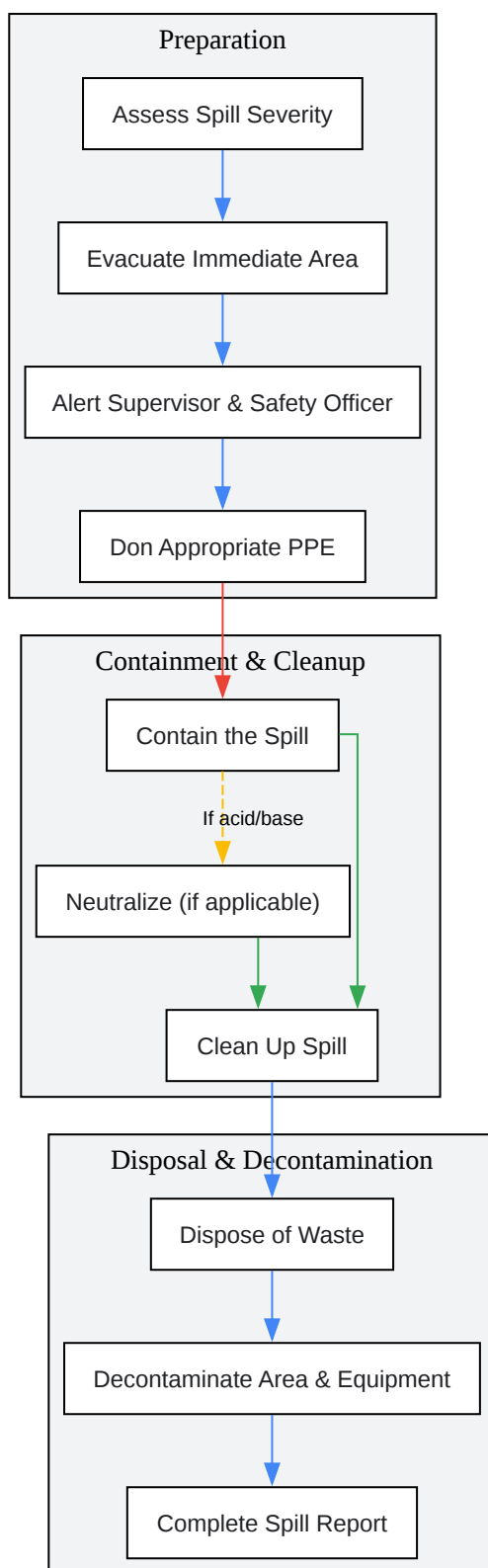
What are the known hazards of **2-Chloro-5,6-dimethylnicotinic acid**?

This chemical can cause skin and serious eye irritation.[4][8][9] It may also cause respiratory irritation.[4][9]

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₈ H ₈ ClNO ₂	[10]
Molecular Weight	185.61 g/mol	[10]
Appearance	White to light yellow powder/crystal	[6]
Melting Point	157 - 161 °C	[1]
Solubility	Sparingly soluble in water and methanol.	[6]
Storage Temperature	Room temperature or 2-8°C (inert atmosphere)	[7]

Experimental Workflow: Chemical Spill Response



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